

# "physical and chemical properties of methyl hydroperoxide"

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## Compound of Interest

Compound Name: Methyl hydroperoxide

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An In-depth Technical Guide to the Physical and Chemical Properties of **Methyl Hydroperoxide**

## Introduction

**Methyl hydroperoxide** ( $\text{CH}_3\text{OOH}$ ) is the simplest organic hydroperoxide and a compound of significant interest across various scientific disciplines, including atmospheric chemistry, combustion science, and catalysis.[1] It is a volatile, colorless liquid that serves as a crucial intermediate in the oxidation of methane.[2][3] In atmospheric chemistry, it acts as a temporary reservoir for HOx radicals, influencing the oxidizing capacity of the troposphere.[1] Furthermore, it is an important intermediate in the autoxidation and low-temperature ignition processes of hydrocarbons.[1] In condensed or concentrated forms, **methyl hydroperoxide** is explosive and requires careful handling.[1][2][3] This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its study, and key reaction pathways.

## Physical Properties

**Methyl hydroperoxide** is a colorless liquid with a molecular formula of  $\text{CH}_4\text{O}_2$ . [1][2][3][4][5][6] Its physical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	CH <sub>4</sub> O <sub>2</sub>	[1][2][3][4][5][6]
Molecular Weight	48.041 g/mol	[1][4][5][6]
Appearance	Colorless liquid	[1][2][3]
Boiling Point	29-31 °C or 46 °C	[1][2][3][4][7]
Melting Point	<25 °C	[2][3][4][7]
Density	0.951 g/cm <sup>3</sup> at 15 °C or 0.9967 g/cm <sup>3</sup> at 15 °C	[2][3][4][7]
Solubility	Miscible with water and diethyl ether	[1][2][3]
Henry's Law Constant	4.54e-06 atm·m <sup>3</sup> /mole	[4][5]
Atmospheric OH Rate Constant	5.54e-12 cm <sup>3</sup> /molecule·sec	[4][5]
Refractive Index	1.361	[8]
Dipole Moment	0.65 D	[8]

## Chemical Properties and Reactivity

### Stability and Decomposition

**Methyl hydroperoxide** is an unstable compound, particularly in its pure or concentrated form, where it can be explosive.[1][2][3] Its stability is a critical factor in its role as a reactive intermediate in atmospheric and combustion chemistry.[1]

**Thermal Decomposition:** The thermal decomposition of **methyl hydroperoxide** is a key process that is highly dependent on temperature. The weak oxygen-oxygen peroxide bond breaks to form methoxy (CH<sub>3</sub>O) and hydroxyl (OH) radicals.[1] Studies have shown that the decomposition can be partly heterogeneous.[9][10] In the gas phase, using the toluene carrier method, the first-order rate constants for homogeneous decomposition ranged from 0.19 s<sup>-1</sup> at 292 °C to 1.5 s<sup>-1</sup> at 378 °C, with an activation energy of 32 ± 5 kcal/mole.[9][10]



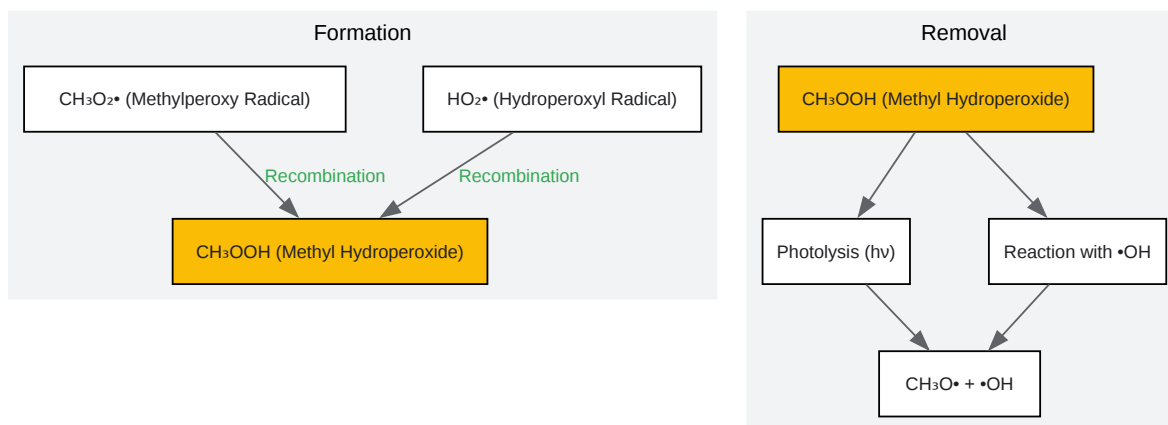
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**Figure 1:** Thermal Decomposition of **Methyl Hydroperoxide**.

Photolytic Decomposition: The photolytic decomposition of **methyl hydroperoxide** is a crucial process in atmospheric chemistry, influencing the budget of hydroxyl (OH) and methoxy (CH<sub>3</sub>O) radicals.[1] The decomposition pathways are dependent on the phase (gas or condensed) and the energy of the incident photons.[1] In the gas phase, photolysis primarily yields methoxy and hydroxyl radicals. However, in condensed phases like on water clusters or ice particles, the photochemistry is more complex, producing a wider range of products including formaldehyde (CH<sub>2</sub>O), hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>), and methanol (CH<sub>3</sub>OH).[1]

## Atmospheric Chemistry

**Methyl hydroperoxide** is one of the most abundant organic hydroperoxides in the atmosphere.[1] Its formation primarily occurs through the recombination of methylperoxy (CH<sub>3</sub>O<sub>2</sub>) and hydroperoxyl (HO<sub>2</sub>) radicals.[1] It is removed from the atmosphere via photolysis and reactions with radicals, making its concentration a key parameter in atmospheric models.[1] Due to its relatively long atmospheric lifetime of 2–3 days and lower water solubility compared to hydrogen peroxide, it can be transported over large distances, redistributing important oxidizing radicals.[11]



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**Figure 2:** Atmospheric Formation and Removal of **Methyl Hydroperoxide**.

## Aqueous-Phase Reactions

In the aqueous phase, such as in cloud droplets or aerosols, **methyl hydroperoxide** can participate in Fenton-like reactions with transition metal ions, most notably iron(II) ( $\text{Fe}^{2+}$ ).<sup>[1]</sup> This reaction is significant as it generates highly reactive alkoxy radicals.<sup>[1]</sup>

## Radical-Initiated Reactions

The interaction between **methyl hydroperoxide** and peroxy radicals ( $\text{RO}_2$ ) is central to its atmospheric chemistry.<sup>[1]</sup> The most significant of these interactions is with the hydroperoxy radical ( $\text{HO}_2$ ) and the methyl peroxy radical ( $\text{CH}_3\text{O}_2$ ), which leads to its formation.<sup>[1]</sup> Conversely, reactions with peroxy radicals can also lead to its decomposition, for instance, through the abstraction of the hydroperoxidic hydrogen, although this is generally a slower process compared to its reaction with OH radicals.<sup>[1]</sup>

## Experimental Protocols

### Synthesis

The laboratory preparation of **methyl hydroperoxide** was first reported in 1929.[2][3] A less hazardous method for the preparation of aqueous **methyl hydroperoxide** has also been described.[12] While specific details of the original synthesis are not provided in the search results, modern methods often involve the reaction of dimethyl sulfate with hydrogen peroxide in the presence of a base.

## Quantification

High-Performance Liquid Chromatography (HPLC): A prevalent method for quantifying **methyl hydroperoxide** is HPLC coupled with a post-column derivatization system.[1][13] In this technique, gas-phase hydroperoxides are collected in an aqueous solution using a continuous-flow glass scrubbing coil.[13] The aqueous sample is then injected into the HPLC system. After separation from other components on the HPLC column, **methyl hydroperoxide** enters a reaction coil where it is derivatized to form a fluorescent product.[1] This derivatization significantly enhances its detectability.[1] The detection system is based on the fluorescence produced by the reaction of hydroperoxides with peroxidase and p-hydroxyphenylacetic acid.[13] The detection limit for **methyl hydroperoxide** in the gas phase using this method is 13 pptv.[13]



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**Figure 3:** Experimental Workflow for HPLC Quantification of **Methyl Hydroperoxide**.

Mass Spectrometry: A direct mass-spectrometric technique has been used to measure **methyl hydroperoxide** concentrations in an acetaldehyde cool flame.[14]

<sup>1</sup>H NMR Spectroscopy: While standard NMR is generally not sensitive enough for the low concentrations of **methyl hydroperoxide** found in many samples, it can be used for simultaneous quantification of various organic hydroperoxides in mixtures at higher concentrations.[15]

## Handling and Safety

**Methyl hydroperoxide**, especially in its condensed or concentrated form, is explosive.[1][2][3][16] The explosivity of lower alkyl monohydroperoxides decreases with increasing chain length and branching.[16]

#### General Precautions:

- Avoid contact with skin and eyes.[16]
- Avoid formation of dust and aerosols.[16]
- Use in a well-ventilated area.[17]
- Keep away from heat, sparks, open flames, and other ignition sources.[16][17]
- Store in a cool, dry, and well-ventilated place in a tightly closed container.[16]
- Protect from sunlight.[17]
- Store separately from incompatible materials.[16][17]

#### In Case of Exposure:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[16]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[16]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[16]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[16][17]

## Role in Drug Development and Research

While the primary focus of the provided information is on atmospheric and combustion chemistry, the reactivity of hydroperoxides is relevant to drug development. The formation and decomposition of hydroperoxides are implicated in oxidative stress and cellular damage, which

are key factors in various diseases. Understanding the properties of a simple hydroperoxide like **methyl hydroperoxide** can provide insights into the mechanisms of more complex biological hydroperoxides. Additionally, organic peroxides are used as reagents and intermediates in the synthesis of various organic molecules, which could include pharmaceutical compounds.

## Conclusion

**Methyl hydroperoxide** is a fundamentally important molecule with diverse roles in chemical processes. Its high reactivity and instability make it a challenging compound to study, but also a key intermediate in understanding complex reaction mechanisms in the atmosphere and in combustion. A thorough understanding of its physical and chemical properties, as detailed in this guide, is essential for researchers and scientists working in these fields. The provided experimental protocols and safety information offer a foundation for the safe and effective study of this simple yet significant organic hydroperoxide.

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